

Comprehensive Safety and Handling Guide for Alizapride Hydrochloride

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Compound of Interest

Compound Name: Alizapride hydrochloride

Cat. No.: B194726

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This guide provides essential safety protocols and logistical procedures for handling **Alizapride hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational conduct and proper disposal.

Hazard Identification and Classification

Alizapride hydrochloride is classified with several hazards that necessitate careful handling. [1] It is harmful if swallowed, causes skin irritation, leads to serious eye irritation, and may cause respiratory irritation.[1][2]

Hazard Summary Table

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[1][2]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure risk when handling **Alizapride hydrochloride**.^[3] Engineering controls, such as adequate ventilation and the provision of safety showers and eye wash stations, are also essential.^[1]

Recommended PPE for Handling **Alizapride Hydrochloride**

Body Part	PPE Recommendation	Specifications and Best Practices
Hands	Chemical-resistant gloves	Wear gloves tested for use with chemotherapy or other hazardous drugs. ^[4] Double gloving is required if there is a risk of splashing. ^[4] Always wash hands before putting on and after removing gloves. ^[4]
Eyes/Face	Safety glasses with side shields or goggles; Face shield	Use a face shield and/or splash goggles if there is a potential for splashing. ^[4]
Body	Protective laboratory coat; Impermeable gown	A cuffed gown that is resistant to permeability by hazardous drugs should be worn, especially during procedures with a risk of splashing. ^[3] ^[4]
Respiratory	NIOSH-certified N95 or N100 respirator	A fit-tested respirator is strongly recommended when there is a risk of generating airborne powder or aerosols. ^[5]

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **Alizapride hydrochloride** and ensuring a safe laboratory environment.

Handling Procedures:

- Ventilation: Always handle **Alizapride hydrochloride** in a well-ventilated area or within a chemical fume hood to avoid inhalation of dust or aerosols.[\[1\]](#)[\[6\]](#)
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
- Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#) Wash hands thoroughly after handling the substance.[\[1\]](#)[\[2\]](#)
- Tools: Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[6\]](#)

Storage Conditions:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Keep away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)
- For long-term storage, it is recommended to store under an inert gas at 4°C.[\[7\]](#) Stock solutions should be stored at -20°C for up to one month or -80°C for up to six months.[\[1\]](#)[\[8\]](#)

Emergency and Spill Response

Immediate and appropriate action is required in the event of a spill or personnel exposure.

First Aid Measures

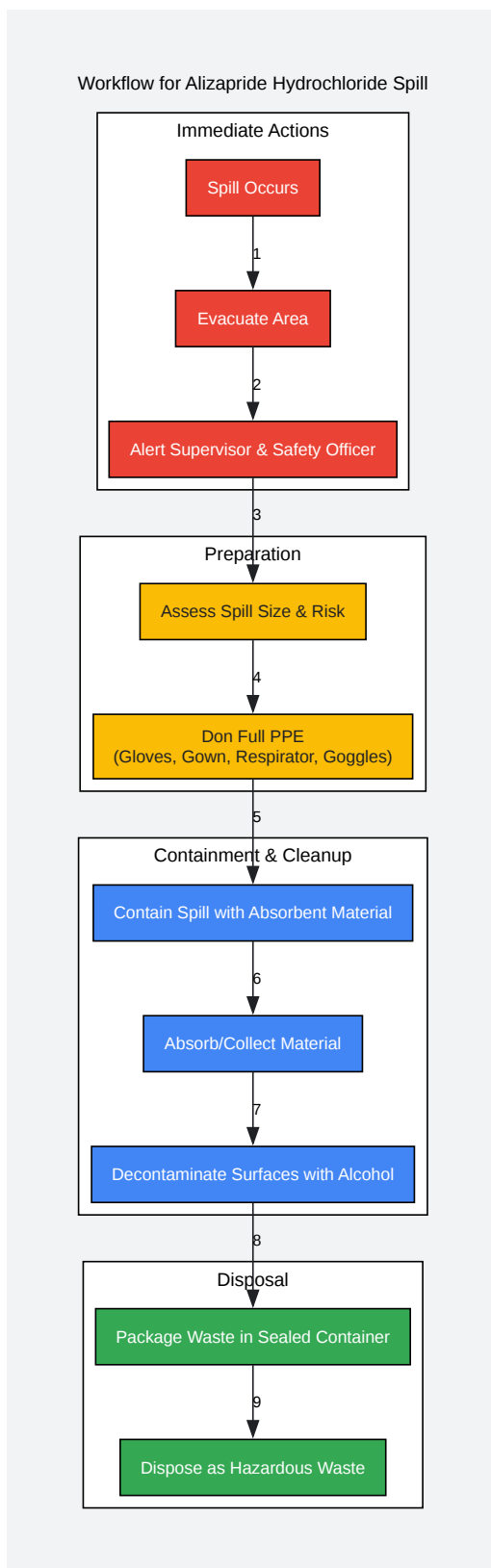
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids to ensure adequate flushing.[1][6] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[1]
Skin Contact	Remove contaminated clothing and shoes immediately.[1] Rinse the skin thoroughly with plenty of soap and water.[2][6] If skin irritation occurs, get medical advice.[2]
Inhalation	Move the person to fresh air.[1][6] If breathing is difficult, provide cardiopulmonary resuscitation (CPR) or oxygen.[1][6] Seek medical attention.[2]
Ingestion	Do NOT induce vomiting.[1] Wash out the mouth with water and call a physician immediately.[1][6]

Spill Cleanup Protocol:

- Evacuate: Evacuate non-essential personnel from the spill area.[1]
- Ventilate: Ensure the area is well-ventilated.[1]
- Wear PPE: Don the appropriate full personal protective equipment, including respiratory protection.[1]
- Containment: Prevent the spill from spreading or entering drains.[1][6]
- Absorption: For liquid spills, absorb the solution with an inert, finely-powdered liquid-binding material like diatomite or universal binders.[1] For solid spills, carefully vacuum or sweep up the material.[2]
- Decontamination: Decontaminate the surfaces and any equipment by scrubbing with alcohol.[1]

- Disposal: Place all contaminated materials into a suitable, sealed container for disposal according to local regulations.[\[2\]](#)[\[6\]](#)

Spill Response Workflow



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Caption: Workflow for handling an **Alizapride hydrochloride** spill.

Disposal Plan

The disposal of **Alizapride hydrochloride** and its contaminated waste must be conducted in compliance with all federal, state, and local environmental regulations.[1][2]

Step-by-Step Disposal Guidance:

- Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to regulations such as the US EPA guidelines (40 CFR 261.3).[2]
- Collection: Collect unused material and contaminated items (e.g., gloves, absorbent pads, vials) in a suitable, clearly labeled, and sealed container.[2][6]
- Segregation: Do not mix with non-hazardous trash.[4]
- Removal: Arrange for disposal through a licensed professional waste disposal service or your institution's environmental health and safety office.[2]
- Packaging: For empty containers or packaging, scratch out all personal or identifying information before recycling or disposing of them in the trash.[9]

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